

UNC4976 TFA: Application Notes for Stock Solution Preparation and Handling

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Compound of Interest

Compound Name: UNC4976 TFA

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These application notes provide detailed protocols for the solubilization and preparation of stock solutions of **UNC4976 TFA**, a positive allosteric modulator (PAM) of the CBX7 chromodomain. Adherence to these guidelines is crucial for ensuring the compound's stability, activity, and reproducibility in downstream applications.

Compound Information

UNC4976 TFA is a peptidomimetic that functions as a positive allosteric modulator of the CBX7 chromodomain's interaction with nucleic acids.^{[1][2]} It has a dual mechanism of action: it antagonizes the specific recruitment of CBX7 to H3K27me3-marked target genes while simultaneously enhancing its non-specific binding to DNA and RNA.^{[1][2]}

Solubility Data

UNC4976 TFA is supplied as a solid, white to off-white powder.^[1] The recommended solvent for creating stock solutions for in vitro use is Dimethyl Sulfoxide (DMSO).^{[1][2]} It is important to use freshly opened, anhydrous DMSO, as the presence of moisture can significantly impact the solubility of the product.^[1]

Solvent	Maximum Solubility	Molar Concentration	Notes
DMSO	50 mg/mL	52.02 mM	Ultrasonic agitation is required for complete dissolution. [1] [2]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **UNC4976 TFA** in DMSO.

Materials

- **UNC4976 TFA** (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Sterile, precision pipettes and tips
- Vortex mixer
- Ultrasonic water bath
- Centrifuge

Procedure

- **Equilibration:** Before opening, allow the vial containing the lyophilized **UNC4976 TFA** powder to equilibrate to room temperature for a minimum of 20 minutes. This prevents condensation of atmospheric moisture, which can affect compound stability.
- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 1,000 x g for 1-2 minutes) to ensure all the powder is collected at the bottom of the vial.

- Solvent Addition: Based on the mass of the **UNC4976 TFA** provided, calculate the required volume of DMSO to achieve a 10 mM concentration. For example, for 1 mg of **UNC4976 TFA** (Molecular Weight: 961.12 g/mol), add 0.1040 mL of DMSO.[1][2]
- Dissolution:
 - Carefully add the calculated volume of anhydrous DMSO to the vial.
 - Vortex the vial for 1-2 minutes to facilitate initial mixing.
 - Place the vial in an ultrasonic water bath and sonicate until the solution is clear and all particulate matter is dissolved.[1][2] Visually inspect the solution against a light source to ensure complete dissolution.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can lead to product degradation, it is highly recommended to aliquot the stock solution into single-use volumes in sterile, tightly sealed vials.
 - For long-term storage, store the aliquots at -80°C. Under these conditions, the stock solution is stable for up to 6 months.[1][2]
 - For short-term storage, aliquots can be stored at -20°C for up to 1 month.[1][2]

Stock Solution Calculation Table

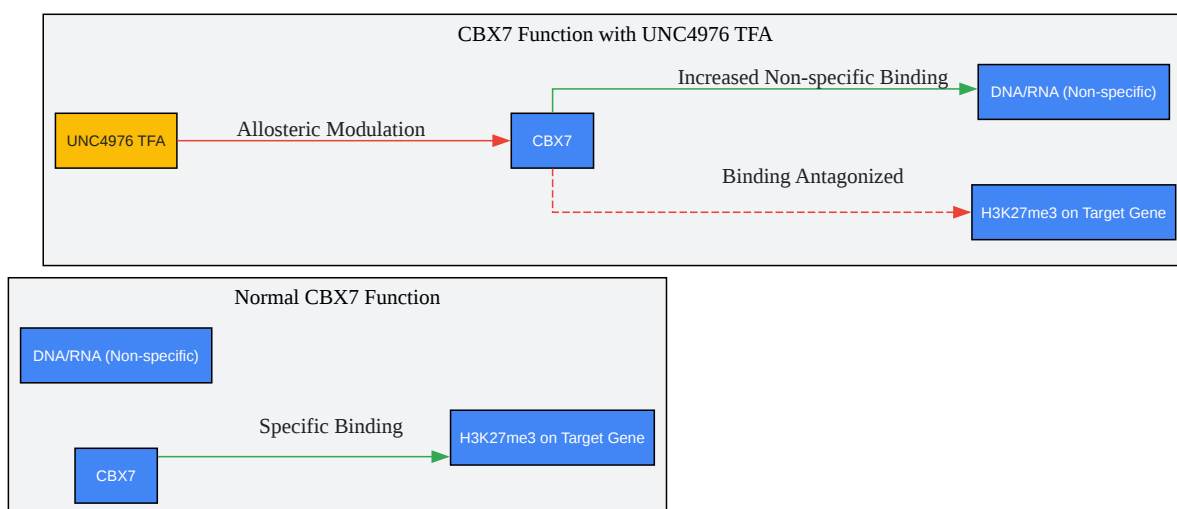
The following table provides pre-calculated volumes of DMSO required to prepare stock solutions of various concentrations from different starting masses of **UNC4976 TFA**. [1][2]

Desired Concentration	Mass of UNC4976 TFA (1 mg)	Mass of UNC4976 TFA (5 mg)	Mass of UNC4976 TFA (10 mg)
1 mM	1.0405 mL	5.2023 mL	10.4045 mL
5 mM	0.2081 mL	1.0405 mL	2.0809 mL
10 mM	0.1040 mL	0.5202 mL	1.0405 mL

Visualizations

UNC4976 TFA Mechanism of Action

The following diagram illustrates the proposed mechanism of action of **UNC4976 TFA** on the CBX7 chromodomain.

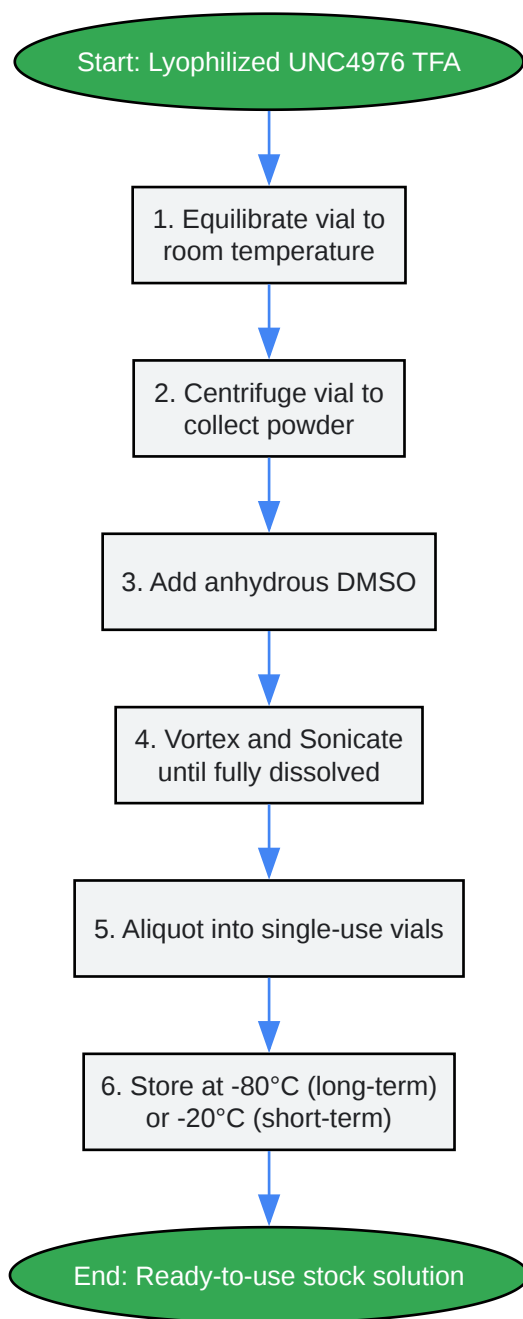


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Caption: **UNC4976 TFA** allosterically modulates CBX7, inhibiting its specific binding to H3K27me3 while promoting non-specific binding to nucleic acids.

Experimental Workflow for Stock Solution Preparation

The diagram below outlines the key steps for preparing a stock solution of **UNC4976 TFA**.



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Caption: A stepwise workflow for the proper preparation and storage of **UNC4976 TFA** stock solutions.

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References

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